

# Application Notes and Protocols for Induction of Apoptosis Using ML311

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

ML311 is a potent and selective small molecule inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (Mcl-1). By disrupting the interaction between Mcl-1 and the pro-apoptotic protein Bim, ML311 triggers the intrinsic pathway of apoptosis in Mcl-1-dependent cancer cells. These application notes provide detailed protocols for inducing and quantifying apoptosis using ML311, focusing on the Annexin V assay for detecting early to late-stage apoptosis and the Caspase-Glo® 3/7 assay for measuring executioner caspase activity. Additionally, a summary of the signaling pathway and expected quantitative outcomes are presented to facilitate the use of ML311 as a tool in cancer research and drug development.

## Introduction

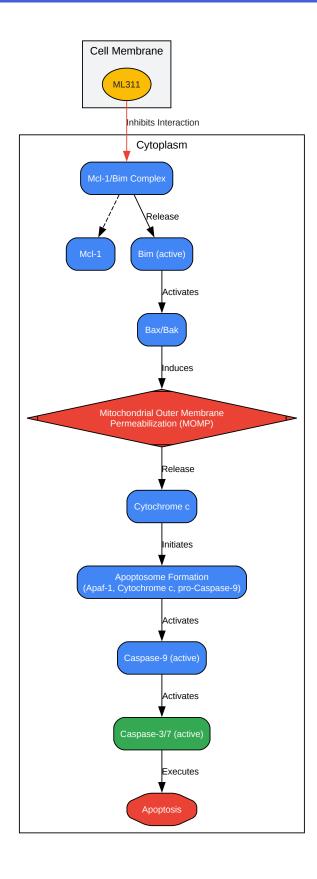
The B-cell lymphoma 2 (Bcl-2) family of proteins are central regulators of the intrinsic apoptotic pathway.[1] Mcl-1, a pro-survival member of this family, is frequently overexpressed in various malignancies, contributing to tumor progression and resistance to chemotherapy.[1] ML311 selectively binds to the BH3-binding groove of Mcl-1, preventing it from sequestering the pro-apoptotic protein Bim.[1] This liberates Bim to activate the pro-apoptotic effector proteins Bax and Bak, leading to mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and subsequent activation of caspase-9 and the executioner caspases-3 and -7.[1] The induction of apoptosis by ML311 is a key mechanism of its anti-cancer activity.[1]



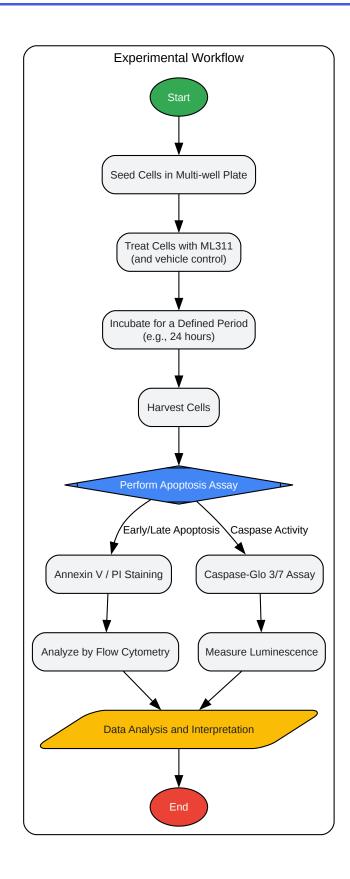
## **Signaling Pathway of ML311-Induced Apoptosis**

The mechanism of action for **ML311** involves the disruption of a critical protein-protein interaction within the intrinsic apoptotic pathway. The following diagram illustrates the signaling cascade initiated by **ML311**.









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### References

- 1. ML311: A Small Molecule that Potently and Selectively Disrupts the Protein-Protein Interaction of McI-1 and Bim: A Probe for Studying Lymphoid Tumorigenesis Probe Reports from the NIH Molecular Libraries Program NCBI Bookshelf [ncbi.nlm.nih.gov]
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